

1-Methylnicotinamide-d4 iodide chemical properties

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Compound of Interest

Compound Name: 1-Methylnicotinamide-d4iodide

Cat. No.: B132304

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An In-depth Technical Guide to 1-Methylnicotinamide-d4 iodide

Introduction

1-Methylnicotinamide-d4 iodide (MNA-d4 iodide) is the deuterated analogue of 1-Methylnicotinamide (1-MNA), a primary, biologically active metabolite of nicotinamide (Vitamin B3).[1] Due to the incorporation of four deuterium atoms, MNA-d4 iodide serves as an ideal internal standard for the accurate quantification of endogenous 1-MNA in biological matrices using mass spectrometry-based techniques.[2] Its key advantage lies in its chemical and physical similarity to the unlabeled analyte, ensuring comparable behavior during sample extraction, chromatography, and ionization, while its mass shift allows for distinct detection.

This guide provides a comprehensive overview of the chemical properties, applications, and relevant biological context of 1-Methylnicotinamide-d4 iodide for researchers, scientists, and drug development professionals.

Core Chemical Properties

The fundamental chemical and physical properties of 1-Methylnicotinamide-d4 iodide are summarized below. Data for the unlabeled iodide salt is also provided for reference.

Table 1: Chemical Identifiers and Properties

| Property | 1-Methylnicotinamide-d4 iodide | 1-Methylnicotinamide iodide (Unlabeled Reference) |
|-------------------|--|---|
| Synonyms | 3-Carbamoyl-1-methylpyridinium-d4 iodide[2] | N ¹ -Methylnicotinamide, 1-MNA, 3-(aminocarbonyl)-1-methyl-pyridinium iodide[1][3] |
| CAS Number | Not specified; 6456-44-6 for unlabeled compound[1][2][4] | 6456-44-6[1][5][4] |
| Molecular Formula | C ₇ H ₅ D ₄ IN ₂ O[2] | C ₇ H ₉ IN ₂ O[5] |
| Molecular Weight | ~268.11 g/mol | 264.06 g/mol [5], 264.1 g/mol [1] |
| Canonical SMILES | [2H]C1=C(C(N)=O)C([2H])=-- INVALID-LINK-- C([2H])=C1[2H].[I-][2] | C[N+]=1=CC=CC(=C1)C(=O)N. [I-][5] |

Table 2: Physicochemical and Handling Data

| Property | Value |
|--------------------|--|
| Appearance | Solid[1] |
| Solubility | DMSO: Sparingly soluble (1-10 mg/mL)[1] PBS (pH 7.2): Sparingly soluble (1-10 mg/mL)[1] Water: Soluble Ethanol: Low solubility[5] |
| Storage Conditions | Long-term storage at 2°C to 8°C[5] |
| Stability | Stable for at least 4 years under proper storage conditions.[1] |
| Predicted pKa | Strongest Acidic: 12.24 Strongest Basic: -2.2 |

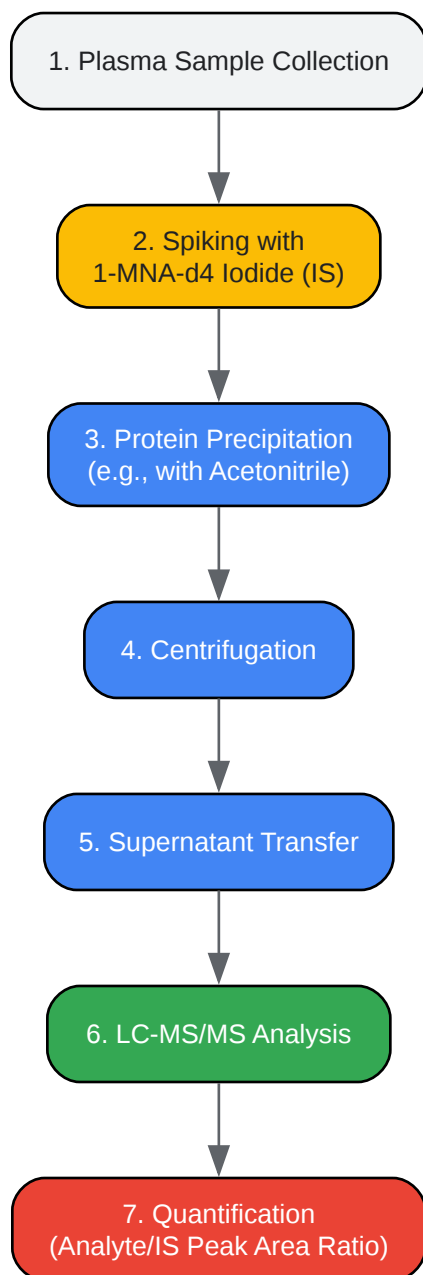
Application in Quantitative Bioanalysis

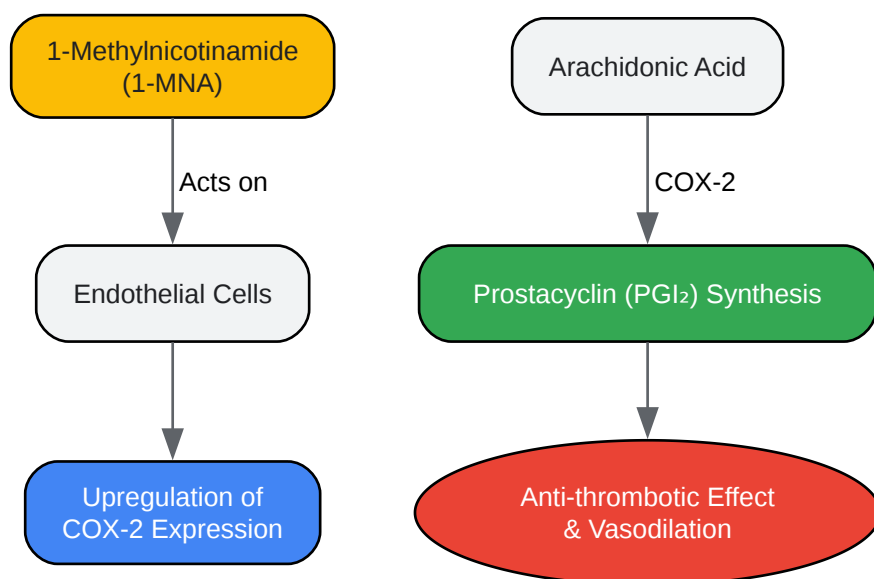
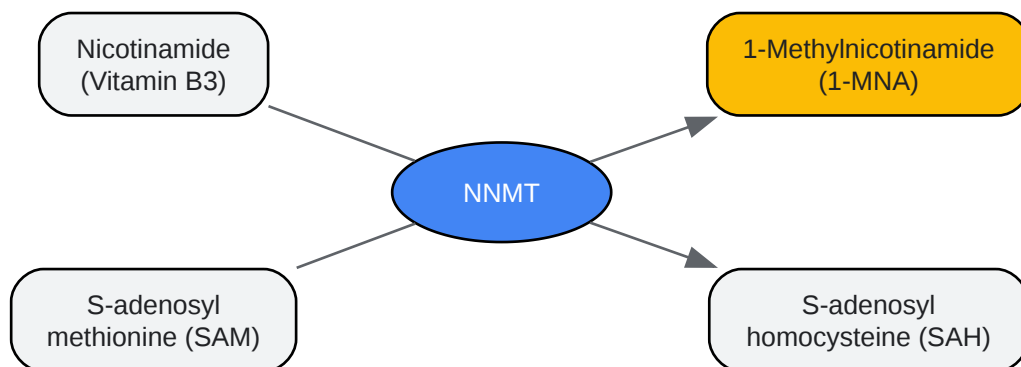
The primary application of 1-Methylnicotinamide-d4 iodide is as an internal standard (IS) for the quantification of 1-MNA in complex biological samples, such as plasma and urine, via Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Workflow: Quantification of 1-MNA in Plasma

The following diagram illustrates a typical workflow for a bioanalytical method using MNA-d4 iodide.





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